

long-term stability and storage of TTK21 powder and stock solutions

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Compound of Interest

Compound Name: TTK21

Cat. No.: B593835

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Technical Support Center: TTK21

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability and storage of **TTK21** powder and its stock solutions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **TTK21** powder?

To ensure the long-term stability of **TTK21** powder, it is recommended to store it under the following conditions.^{[1][2][3][4][5][6][7]} Different suppliers provide slightly varying stability durations, which are summarized in the table below. For optimal results, always refer to the manufacturer's specific recommendations provided with your product.

Q2: How should I prepare a stock solution of **TTK21**?

TTK21 is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, and dimethylformamide (DMF).^[3] DMSO is the most commonly recommended solvent for preparing high-concentration stock solutions.^{[2][3][5][6]}

Q3: What are the recommended storage conditions for **TTK21** stock solutions?

Proper storage of **TTK21** stock solutions is critical to maintain their bioactivity and prevent degradation. It is highly recommended to aliquot the stock solution into single-use volumes to

avoid repeated freeze-thaw cycles.[2][8][9]

Q4: Can I store **TTK21** solutions in aqueous buffers?

It is not recommended to store **TTK21** in aqueous solutions for more than one day.[3] For experiments requiring aqueous buffers, it is best to prepare the working solution fresh on the day of use by diluting the stock solution.[1]

Q5: What is the mechanism of action of **TTK21**?

TTK21 is an activator of the histone acetyltransferases CBP/p300.[1][2][3][4] By activating these enzymes, **TTK21** promotes the acetylation of histones, particularly H3 and H4, which leads to a more open chromatin structure and enhanced transcription of genes involved in processes like neurogenesis and long-term memory.[1][10][11] When conjugated with a glucose-based carbon nanosphere (CSP), **TTK21** can cross the blood-brain barrier.[1][10]

Data Presentation

Table 1: Recommended Storage and Stability of **TTK21** Powder

Storage Temperature	Duration	Supplier Recommendations
-20°C	≥ 4 years	Cayman Chemical[3][4]
-20°C	3 years	MedchemExpress, Selleck Chemicals[1][2]
-20°C	≥ 2 years	Tribioscience[5][6]
4°C	2 years	MedchemExpress[1]

Table 2: Recommended Storage and Stability of **TTK21** Stock Solutions

Storage Temperature	Solvent	Duration	Supplier Recommendations
-80°C	DMSO	1 year	Selleck Chemicals[2]
-80°C	DMSO	6 months	MedchemExpress[1]
-20°C	DMSO	1 month	MedchemExpress, Selleck Chemicals, Tribioscience[1][2][5] [6]

Table 3: Solubility of **TTK21** in Common Solvents

Solvent	Solubility	Supplier Information
DMSO	100 mg/mL (279.52 mM)	MedchemExpress[1]
DMSO	72 mg/mL (201.25 mM)	Selleck Chemicals[2]
DMSO	50 mg/mL	Tribioscience[5][6]
DMSO	5 mg/mL	Cayman Chemical[3][4]
Ethanol	2 mg/mL	Cayman Chemical[3]
Dimethylformamide (DMF)	3 mg/mL	Cayman Chemical[4]
DMSO:PBS (pH 7.2) (1:1)	~0.5 mg/mL	Cayman Chemical[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon storage.	Solvent has absorbed moisture.	Use fresh, anhydrous DMSO for preparing stock solutions. [2] Store DMSO properly to prevent moisture absorption.
Improper storage temperature.	Ensure stock solutions are stored at the recommended temperature (-20°C or -80°C) and are tightly sealed.	
Precipitation observed when diluting stock solution into aqueous buffer.	Exceeded aqueous solubility.	For maximum solubility in aqueous buffers, first dissolve TTK21 in DMSO and then dilute with the aqueous buffer of choice.[3] It is not recommended to store the aqueous solution for more than one day.[3]
Prepare fresh dilutions for each experiment. If precipitation persists, consider using a lower final concentration.		
Inconsistent experimental results.	Degradation of TTK21 due to improper storage or handling.	Aliquot stock solutions to avoid repeated freeze-thaw cycles. [2][9]
Ensure the powder has been stored according to the manufacturer's instructions.		
Prepare fresh working solutions for each experiment. [1]		

Experimental Protocols

Protocol 1: Preparation of a 10 mM **TTK21** Stock Solution in DMSO

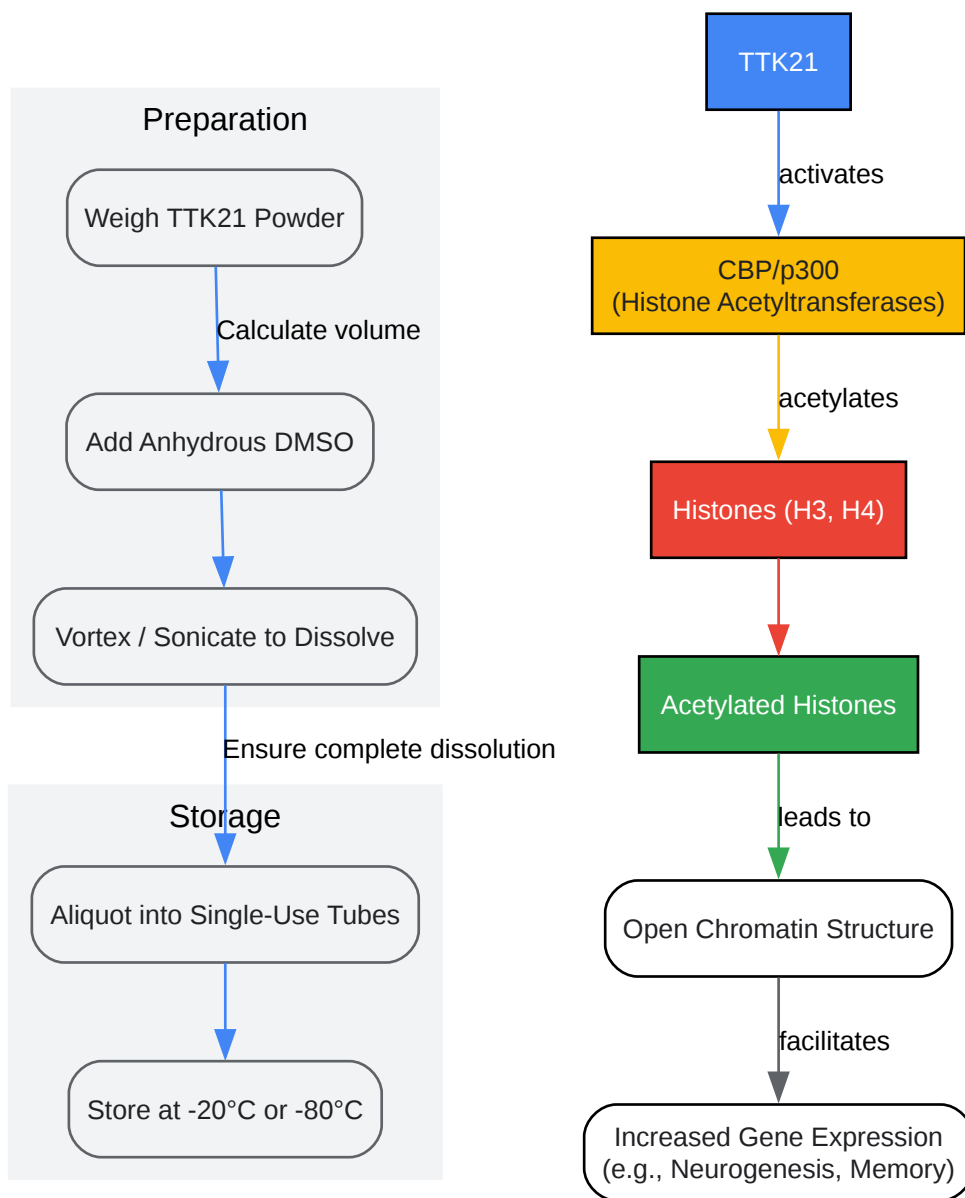
Materials:

- **TTK21** powder (Molecular Weight: 357.8 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required amount of **TTK21** powder. To prepare 1 mL of a 10 mM stock solution, weigh out 3.578 mg of **TTK21**.
- Aseptically transfer the weighed **TTK21** powder into a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to the tube. For a 10 mM solution, add 1 mL of DMSO.
- Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming (up to 60°C) or brief sonication can be used to aid dissolution if necessary.[\[1\]](#)
- Once fully dissolved, aliquot the stock solution into single-use, sterile microcentrifuge tubes.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year, depending on the supplier).[\[1\]](#)[\[2\]](#)

Visualizations



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